

Application Notes & Protocols for the Stability Testing of Fragrances Containing Timberol®

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Cyclohexanepropanol, 2,2,6-trimethyl- α -propyl-

Cat. No.: B1583320

[Get Quote](#)

Abstract: This document provides a comprehensive guide for researchers, scientists, and formulation chemists on conducting stability testing of fragrance formulations containing Timberol®. Timberol®, a synthetic woody-amber aroma chemical, is valued for its olfactory profile and excellent tenacity. Ensuring its stability within a final product is critical for maintaining fragrance integrity, product quality, and consumer satisfaction throughout its shelf life. These application notes detail the underlying principles of fragrance stability, outline potential degradation pathways for Timberol®, and provide detailed, step-by-step protocols for accelerated, long-term, and photostability testing. Methodologies for analytical and sensory evaluation are also described to provide a robust framework for a complete stability assessment.

Introduction: The Imperative of Fragrance Stability

Fragrance stability testing is a crucial quality assurance process that evaluates how a fragrance performs under various environmental conditions over time.^[1] The goal is to ensure that the scent profile, color, and overall efficacy of the product remain consistent from the point of manufacture to the end of its intended use.^[1] For a fragrance ingredient like Timberol®, which provides a foundational woody-amber character, any degradation can significantly alter the intended olfactory experience and negatively impact brand reputation.

Several factors can compromise fragrance stability, including exposure to light, temperature fluctuations, oxidation, and interactions with other formulation components or packaging.^[1]

Therefore, a rigorous stability testing program is not merely a recommendation but a necessity mandated by regulations such as the Cosmetic Regulation (EC) No. 1223/2009 in Europe, which requires that a cosmetic product is stable under foreseeable storage conditions.[2]

Chemical Profile of Timberol®

To design a meaningful stability study, it is essential to understand the chemical nature of the subject ingredient.

- Chemical Name: 1-(2,2,6-Trimethylcyclohexyl)hexan-3-ol[3][4]
- CAS Number: 70788-30-6[5][6][7][8][9][10][11][12] (Note: The CAS number 57641-67-3 is also associated with the high-cis isomer of this molecule, also marketed as Timberol®.[3])
- Chemical Class: Alicyclic Tertiary Alcohol[3]
- Odor Profile: A powerful, dry, woody-amber scent with cedarwood and sandalwood facets.[3][10]
- Reported Stability: Timberol® is generally regarded as a stable molecule, particularly in alkaline media such as soaps and detergents, and is not prone to easy oxidation.[3][8] It is reported to have very good performance in products like alcoholic perfumes, creams, lotions, and shampoos.[10]

Potential Degradation Pathways and Mechanisms

While Timberol® is robust, forced degradation studies are designed to identify potential vulnerabilities by subjecting the molecule to harsh conditions.[13][14] Understanding these pathways is critical for interpreting stability data and developing mitigation strategies.

Acid-Catalyzed Dehydration

As a tertiary alcohol, the most probable degradation pathway for Timberol® under acidic conditions is dehydration. The acid catalyst protonates the hydroxyl group, converting it into a good leaving group (water).[15] The subsequent loss of water generates a stable tertiary carbocation, which is then deprotonated to form an alkene. This transformation would result in a complete loss of the characteristic Timberol® odor and the formation of new, potentially undesirable scents.

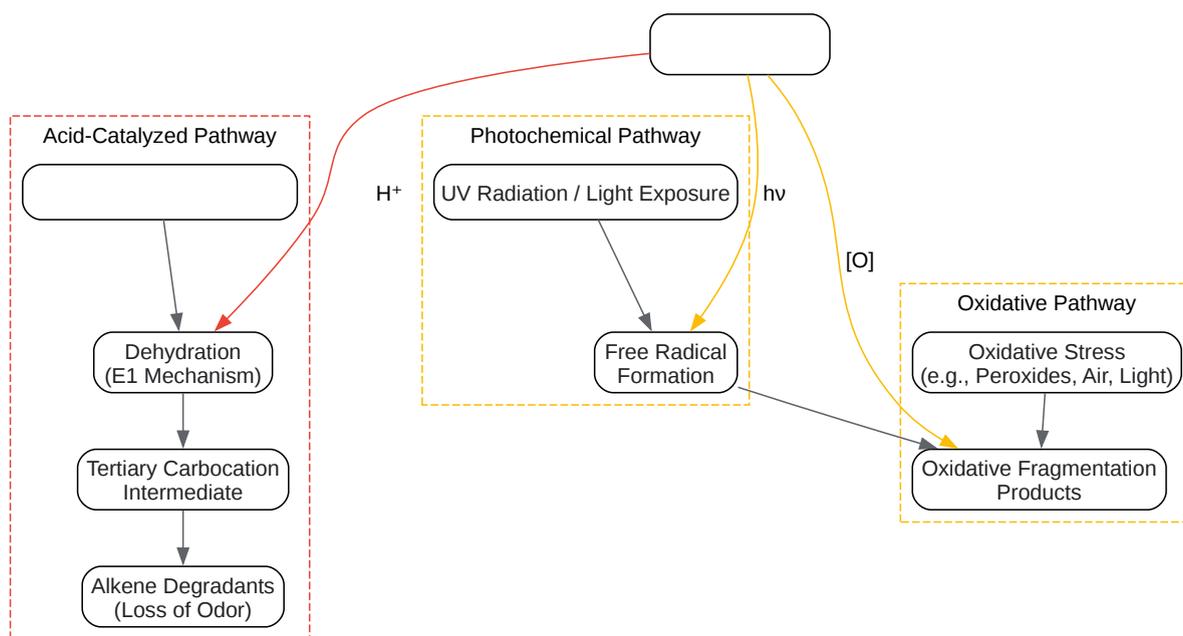
Oxidation

Although Timberol® is reported to be resistant to oxidation, extreme oxidative stress (e.g., exposure to strong oxidizing agents or prolonged exposure to air and light at elevated temperatures) could potentially lead to degradation.[3] Oxidation of tertiary alcohols is generally difficult without breaking carbon-carbon bonds. However, radical-driven oxidation could theoretically occur, leading to fragmentation of the molecule.

Photodegradation

Exposure to UV light can provide the energy to initiate photochemical reactions.[1] For a saturated alicyclic alcohol like Timberol®, direct photolysis is less likely than for compounds with chromophores. However, photodegradation can be initiated by other ingredients in a formulation that act as photosensitizers. This can lead to the formation of free radicals and subsequent degradation of the Timberol® molecule.

Diagram: Potential Degradation Pathways of Timberol®



[Click to download full resolution via product page](#)

Caption: Potential degradation pathways for Timberol® under stress conditions.

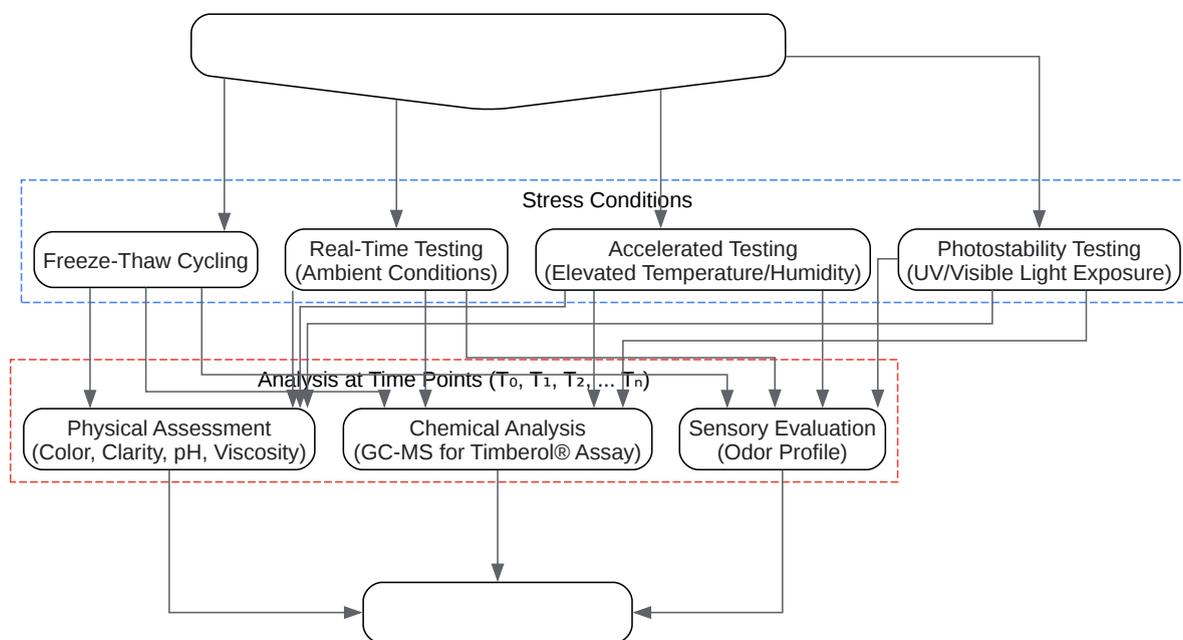
Stability Testing Protocols

A comprehensive stability program should include accelerated testing to predict shelf-life, real-time testing to confirm predictions, and photostability testing to assess the impact of light.[2][16]

Experimental Workflow Overview

The following diagram outlines the general workflow for a complete stability study of a fragrance containing Timberol®.

Diagram: Stability Testing Experimental Workflow



[Click to download full resolution via product page](#)

Caption: General experimental workflow for fragrance stability testing.

Protocol 1: Accelerated Stability Testing

This test uses elevated temperatures to accelerate the rate of chemical degradation, allowing for a faster prediction of long-term stability.[1][17] A common rule of thumb, based on the Arrhenius equation, is that 10-12 weeks at 45°C can simulate approximately 1-2 years at ambient temperature.[17]

Objective: To predict the long-term stability of the fragrance formulation.

Materials:

- Final fragrance formulation containing Timberol® in its intended final packaging.
- Control sample (fragrance oil concentrate).
- Unfragranced product base (placebo).
- Temperature and humidity-controlled stability chambers.[\[18\]](#)
- Glass vials for analytical samples.

Procedure:

- Prepare multiple samples of the final product in its final consumer packaging. Also, prepare samples of the unfragranced base and the neat fragrance oil.
- Place the samples in stability chambers set to the conditions specified in the table below. An initial set of samples (T_0) should be retained at ambient temperature for baseline analysis.
- Withdraw samples at specified time points (e.g., 2, 4, 8, and 12 weeks).
- Allow samples to equilibrate to room temperature before analysis.
- For each time point, perform the analyses detailed in Section 4.

Table 1: Recommended Accelerated Stability Conditions

Condition	Temperature	Relative Humidity	Duration
1	40°C ± 2°C	75% ± 5% RH	12 Weeks
2	45°C ± 2°C	Ambient	12 Weeks
3	50°C ± 2°C	Ambient	4 Weeks (for extreme stress)
Control	25°C ± 2°C	60% ± 5% RH	Duration of study

Protocol 2: Photostability Testing

This protocol assesses the impact of light exposure on the fragrance, which can cause color changes and degradation of scent molecules.[1]

Objective: To determine the stability of the fragrance when exposed to UV and visible light.

Materials:

- Final fragrance formulation in its intended transparent or semi-transparent packaging.
- Control samples wrapped in aluminum foil to protect from light.
- A photostability chamber equipped with a light source conforming to ICH Q1B guidelines (e.g., a combination of cool white fluorescent and near-UV lamps).

Procedure:

- Place samples of the final product in the photostability chamber.
- Place an equal number of control samples, wrapped completely in aluminum foil, in the same chamber to serve as "dark" controls.
- Expose the samples to a specified integrated illumination (e.g., not less than 1.2 million lux hours) and a near-UV energy exposure (e.g., not less than 200 watt-hours/square meter).
- At the end of the exposure period, perform the analyses detailed in Section 4 on both the exposed and dark control samples.

Protocol 3: Freeze-Thaw Cycle Testing

This test is designed to simulate the effects of temperature fluctuations that might occur during shipping and storage, which can affect the physical stability of the product, especially emulsions.[1]

Objective: To evaluate the physical integrity of the product after exposure to extreme temperature changes.

Procedure:

- Place samples in a freezer at -10°C to -20°C for 24 hours.
- Remove the samples and allow them to thaw at room temperature for 24 hours. This completes one cycle.
- Repeat this process for 3-5 cycles.
- After the final cycle, visually inspect the samples for any signs of instability such as phase separation, crystallization, or precipitation, and perform the other analyses detailed in Section 4.

Analytical and Sensory Evaluation Methods

A combination of instrumental and sensory analysis is required for a complete stability assessment.

Physical and Chemical Integrity Assessment

At each time point, the following parameters should be evaluated:

- Appearance: Note any changes in clarity, presence of precipitation, or phase separation.
- Color: Use a spectrophotometer or colorimeter to quantitatively measure any color change against the T₀ sample.
- pH: Measure the pH of the product, as a significant shift can indicate chemical reactions.
- Viscosity: Measure the viscosity using a viscometer. Changes can indicate a breakdown of the product structure.

Sensory Evaluation (Odor Profile)

Objective: To detect any changes in the olfactory character of the fragrance.

Method:

- Use a trained sensory panel or an experienced perfumer.

- Employ a duo-trio test (ASTM E2610-18) or a triangle test to determine if a perceptible difference exists between the aged sample and the T₀ control.[3]
- Panelists should evaluate the top, middle, and base notes of the fragrance on a smelling strip over time and directly from the product.
- Record detailed descriptors of any changes, such as loss of freshness, development of off-notes, or a decrease in the intensity of the characteristic woody-amber scent of Timberol®.

Chemical Analysis: GC-MS for Timberol® Quantification

Objective: To quantitatively determine the concentration of Timberol® and identify potential degradation products. Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for separating and identifying volatile fragrance compounds.[19][20]

Sample Preparation:

- Accurately weigh approximately 1g of the product into a vial.
- Perform a liquid-liquid or solid-phase microextraction (SPME) to isolate the fragrance components from the product matrix. Methanol or methyl tert-butyl ether (MtBE) are common extraction solvents.[21]
- Add an appropriate internal standard (e.g., 1,4-dibromobenzene) for accurate quantification.
- Inject 1-2 µL of the extract into the GC-MS system.

Table 2: Suggested GC-MS Parameters

Parameter	Setting	Rationale / Reference
GC System	Agilent 7890 or equivalent	Standard industry instrument. [22]
Column	VF-5ms or DB-5ms (30m x 0.25mm, 0.25µm film)	A weak polar column provides good separation for a wide range of fragrance compounds.[21]
Carrier Gas	Helium at a constant flow of 1.0 mL/min	Inert and provides good chromatographic efficiency.
Injector	Splitless mode, 250°C	Ensures efficient transfer of analytes to the column.
Oven Program	60°C (2 min hold), ramp at 3°C/min to 125°C, then 7°C/min to 230°C, then 20°C/min to 300°C (5 min hold)	This program effectively separates volatile top notes from less volatile base notes like Timberol®. (Adapted from[23])
MS System	Quadrupole or TOF Mass Spectrometer	Provides mass-to-charge ratio for identification.
Ion Source	Electron Impact (EI), 70 eV, 230°C	Standard ionization method for fragrance analysis.
Acquisition Mode	Full Scan (m/z 45-550) for initial identification of degradants. Selected Ion Monitoring (SIM) for quantification of Timberol® and known degradants.	Full scan allows for discovery of unknown peaks, while SIM provides higher sensitivity for target compounds.

Data Analysis:

- Integrate the peak corresponding to Timberol® and the internal standard.

- Calculate the concentration of Timberol® at each time point relative to the T₀ sample. A significant decrease (>5-10%) indicates instability.
- In full scan mode, compare the chromatograms of stressed samples to the T₀ control. Any new, significant peaks should be identified using the MS library (e.g., NIST) to tentatively identify degradation products.

Conclusion and Interpretation

The stability of a fragrance containing Timberol® is deemed acceptable if, over the course of the study, there are no significant changes in its physical properties, its olfactory profile remains true to the original, and the concentration of Timberol® remains within an acceptable range (typically >90% of its initial concentration). Data from accelerated studies provide a strong basis for determining the product's shelf life, which should always be confirmed with real-time stability data as it becomes available. These protocols provide a robust framework for ensuring that products formulated with Timberol® deliver the intended high-quality, consistent, and lasting fragrance experience to the consumer.

References

- LookChem. Cas 70788-30-6, 1-(2,2,6-TRIMETHYLCYCLOHEXYL)-3-HEXANOL. [\[Link\]](#)
- Scentspiracy. Timberol (CAS 57641-67-3) – Dry Amber-Woody Fixative Synthetic Ingredient for Perfumery. [\[Link\]](#)
- The Fragrance Conservatory. 1-(2,2,6-Trimethylcyclohexyl)-3-hexanol. [\[Link\]](#)
- Api, A. M., et al. (2021). RIFM fragrance ingredient safety assessment, 1-(2,2,6-trimethylcyclohexyl)-3-hexanol, CAS Registry Number 70788-30-6. Food and Chemical Toxicology, 153, 112358. [\[Link\]](#)
- Privi Organics. Nimberol. [\[Link\]](#)
- Chou, H. Y., et al. (2019). Quantitative analysis of fragrance allergens in various matrixes of cosmetics by liquid-liquid extraction and GC-MS. Journal of Food and Drug Analysis, 27(1), 217-228. [\[Link\]](#)

- Parameter Generation & Control. (2024). Cosmetic Shelf Life: Stability Testing Insights. [\[Link\]](#)
- MedCrave. (2016). Forced Degradation Studies. [\[Link\]](#)
- Singh, R., & Kumar, R. (2013). Development of forced degradation and stability indicating studies of drugs—A review. *Journal of Analytical & Bioanalytical Techniques*, 4(5), 1-7. [\[Link\]](#)
- Organic Chemistry Explained. (2020). 9.8 Alcohol Dehydration Part 1: Overview and Mechanisms. [\[Link\]](#)
- ScenTree. Timberol® (CAS N° 70788-30-6). [\[Link\]](#)
- Integrated Liner Technologies. (2023). Fragrance Stability Testing. [\[Link\]](#)
- PerfumersWorld. Timberol. [\[Link\]](#)
- Filo. (2023). A tertiary alcohol H upon acid catalysed dehydration gives a product I. [\[Link\]](#)
- TTS Laboratory. (2023). The Effect of Perfume Volatility on Stability in Cosmetic Products. [\[Link\]](#)
- The Fragrance Conservatory. 1-(2,2,6-Trimethylcyclohexyl)-3-hexanol. [\[Link\]](#)
- Freelance Formulations. (2019). Accelerated Stability Testing. [\[Link\]](#)
- Cosmoderma. (2022). Perfumes and associated allergens: A brief review. [\[Link\]](#)
- Helenatur. (2026). Synthetic fragrances in cosmetics. [\[Link\]](#)
- Zyryanov, B. (2024). Overview of High-Impact Woody Amber Molecules in Modern Perfumery and Critique of Their Trigeminal Effect on Sensitive Consumers. ResearchGate. [\[Link\]](#)
- Anwar, Y., et al. (2022). Formulation and Evaluation of Eau De Toilette Perfume from Orange Peel Essential Oil (*Citrus sinensis*). *Media Bina Ilmiah*, 17(2), 1597-1604. [\[Link\]](#)
- QACS. Stability Testing of Cosmetics. [\[Link\]](#)

- Api, A. M., et al. (2021). RIFM fragrance ingredient safety assessment, 1-(2,2,6-trimethylcyclohexyl)-3-hexanol, CAS Registry Number 70788-30-6. Food and Chemical Toxicology, 153. [\[Link\]](#)
- MatheO. Investigation of various sample preparation methods for the GC-MS quantification of the extended list of regulated fragrance allergens in rinse-off cosmetic products. [\[Link\]](#)
- Wang, C., et al. (2019). [Determination of 27 fragrances in cosmetics and perfume raw materials by gas chromatography-mass spectrometry]. Se Pu, 37(9), 989-996. [\[Link\]](#)
- Slideshare. (2015). Quality Assessment of Fragrance Raw Materials. [\[Link\]](#)
- ASTM International. (2018). Standard Test Method for Sensory Analysis—Duo-Trio Test. (Standard No. E2610-18). [\[Link\]](#)
- PubMed. RIFM fragrance ingredient safety assessment, 1-(2,2,6-trimethylcyclohexyl)-3-hexanol, CAS Registry Number 70788-30-6. [\[Link\]](#)
- Antonescu, I., & Lunder, T. (2021). Ubiquity, Hazardous Effects, and Risk Assessment of Fragrances in Consumer Products. Current Treatment Options in Allergy, 8(1), 1-20. [\[Link\]](#)
- ResearchGate. (2014). Validation of SPME-GC-FID Method for Determination of Fragrance Allergens in Selected Cosmetic Products. [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. (2017). Visible light photoredox-catalyzed deoxygenation of alcohols. [\[Link\]](#)
- Asian Journal of Research in Chemistry. (2024). The impact of perfumes and cosmetic products on human health: a narrative review. [\[Link\]](#)
- Royal Society of Chemistry. (2016). Photochemical oxidation of benzylic primary and secondary alcohols utilizing air as the oxidant. [\[Link\]](#)
- PubMed. Volatility of fragrance chemicals: patch testing implications. [\[Link\]](#)
- ResearchGate. (2004). Comparison of the photochemical and thermal degradation of bisphenol-A polycarbonate and trimethylcyclohexane–polycarbonate. [\[Link\]](#)

- Agilent Technologies. (2017). Quality Control of Fragrance Samples by GC-FID: Method Transfer from the Agilent 7890 GC to the Agilent Intuvo 9000 GC. [[Link](#)]
- PubChem. **Cyclohexanepropanol, 2,2,6-trimethyl-alpha-propyl-**. [[Link](#)]
- IFRA. (2023). IFRA Standard: 1-(2,2,6-Trimethylcyclohexyl)-3-hexanol. [[Link](#)]
- Scribd. Fragrance Material Quality Guide. [[Link](#)]
- ResearchGate. (2022). Photoinduced β -fragmentation of aliphatic alcohol derivatives for forging C–C bonds. [[Link](#)]
- ResearchGate. (2007). Photochemical Degradation of Polycyclic Aromatic Hydrocarbons in Oil Films. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. iltusa.com [[iltusa.com](#)]
2. certifiedcosmetics.com [[certifiedcosmetics.com](#)]
3. webstore.ansi.org [[webstore.ansi.org](#)]
4. acid base catalysed Ester hydrolysis | PPTX [[slideshare.net](#)]
5. Ester Hydrolysis: Acid and Base-Catalyzed Mechanism - Chemistry Steps [[chemistrysteps.com](#)]
6. Forced degradation studies: A critical lens into pharmaceutical stability - Clinical Trials Arena [[clinicaltrialsarena.com](#)]
7. onyxipca.com [[onyxipca.com](#)]
8. ajronline.org [[ajronline.org](#)]
9. quora.com [[quora.com](#)]
10. microtrac.com [[microtrac.com](#)]

- 11. 1-(2,2,6-Trimethylcyclohexyl)-3-hexanol | The Fragrance Conservatory [fragranceconservatory.com]
- 12. RIFM fragrance ingredient safety assessment,1-(2,2,6-trimethylcyclohexyl)-3-hexanol, CAS Registry Number 70788-30-6 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Forced Degradation Studies - MedCrave online [medcraveonline.com]
- 14. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 15. m.youtube.com [m.youtube.com]
- 16. BJOC - Visible light photoredox-catalyzed deoxygenation of alcohols [beilstein-journals.org]
- 17. shimadzu.com [shimadzu.com]
- 18. humiditycontrol.com [humiditycontrol.com]
- 19. gcms.cz [gcms.cz]
- 20. documents.thermofisher.com [documents.thermofisher.com]
- 21. [Determination of 27 fragrances in cosmetics and perfume raw materials by gas chromatography-mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. agilent.com [agilent.com]
- 23. testinglab.com [testinglab.com]
- To cite this document: BenchChem. [Application Notes & Protocols for the Stability Testing of Fragrances Containing Timberol®]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583320#stability-testing-of-fragrances-containing-timberol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com